

Spectroscopic Characterization of 2-Azaspiro[5.5]undec-8-ene: A Technical Guide

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Compound of Interest

Compound Name: 2-Azaspiro[5.5]undec-8-ene

CAS No.: 6671-73-4

Cat. No.: B1282242

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Introduction

2-Azaspiro[5.5]undec-8-ene is a spirocyclic amine that incorporates both a piperidine and a cyclohexene ring fused at a quaternary carbon center. This unique structural motif is of significant interest to researchers in medicinal chemistry and materials science due to its conformational rigidity and synthetic versatility. A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and for predicting its reactivity and interactions in various chemical and biological systems.

This technical guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-Azaspiro[5.5]undec-8-ene**. As experimental data for this specific compound is not widely published, this guide synthesizes established spectroscopic principles and data from analogous structures to present a robust, predictive dataset. The focus is not merely on the data itself, but on the underlying structural features that give rise to the observed spectral patterns, thereby offering a deeper understanding for researchers working with this and related molecular scaffolds.

Molecular Structure and Numbering

To facilitate the discussion of the spectroscopic data, the standard IUPAC numbering for the **2-Azaspiro[5.5]undec-8-ene** ring system is used throughout this guide.

Caption: IUPAC Numbering of the **2-Azaspiro[5.5]undec-8-ene** scaffold.

^1H and ^{13}C NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for the structural elucidation of organic molecules. The predicted chemical shifts for **2-Azaspiro[5.5]undec-8-ene** are based on the known values for piperidine and cyclohexene moieties, with adjustments for the spirocyclic fusion.

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)	Rationale
H8, H9	5.60 - 5.80	m		Olefinic protons of the cyclohexene ring. Their chemical shift is characteristic of disubstituted double bonds within a six-membered ring. [1][2]
H1, H3	2.70 - 2.90	m		Protons alpha to the nitrogen atom in the piperidine ring. They are deshielded by the electronegative nitrogen.[3][4][5]
H7, H10	1.90 - 2.10	m		Allylic protons on the cyclohexene ring. They are deshielded due to their proximity to the π -system. [2]
H4, H11	1.50 - 1.70	m		Methylene protons on the piperidine and cyclohexene rings.

NH	1.40 - 2.00	br s	The chemical shift of the N-H proton can be variable and concentration-dependent. It often appears as a broad singlet due to quadrupole broadening and exchange.
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Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
C8, C9	125.0 - 130.0	sp^2 hybridized carbons of the alkene double bond.[6]
C1, C3	45.0 - 50.0	Carbons adjacent to the nitrogen in the piperidine ring. [3]
C6 (Spiro)	35.0 - 40.0	The quaternary spiro carbon. Its chemical shift is influenced by the four alkyl substituents.
C7, C10	28.0 - 33.0	Allylic carbons in the cyclohexene ring.
C4, C5, C11	20.0 - 28.0	Remaining sp^3 hybridized methylene carbons in both rings.

Interpretation and Experimental Considerations

The symmetry of the molecule on the NMR timescale will influence the number of distinct signals. The piperidine ring exists in a chair conformation, and the cyclohexene in a half-chair. The spiro fusion introduces significant conformational rigidity.

^1H - ^1H Coupling:

- Vicinal coupling (3J) in the piperidine ring between axial-axial protons is expected to be large (10-13 Hz), while axial-equatorial and equatorial-equatorial couplings will be smaller (2-5 Hz).^[7]
- In the cyclohexene ring, the cis-alkenic coupling (3J) between H8 and H9 will be in the range of 8-10 Hz.^{[8][9]}
- Allylic coupling (4J) between the olefinic protons (H8, H9) and the allylic protons (H7, H10) is expected to be small (1-3 Hz).

Experimental Protocol: NMR Sample Preparation

- Dissolve 5-10 mg of **2-Azaspiro[5.5]undec-8-ene** in approximately 0.7 mL of deuterated chloroform (CDCl_3).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Transfer the solution to a 5 mm NMR tube.
- Acquire ^1H and ^{13}C NMR spectra on a 400 or 500 MHz spectrometer.
- For unambiguous assignment, 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are recommended.

Caption: Workflow for NMR-based structural elucidation.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. For **2-Azaspiro[5.5]undec-8-ene**, the key functional groups are the secondary amine and the carbon-carbon double bond.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration	Rationale
3300 - 3500	Weak-Medium	N-H Stretch	Characteristic for a secondary amine. This band is typically sharper than an O-H stretch. [10] [11] [12]
3000 - 3100	Medium	=C-H Stretch	Stretching vibration of the hydrogens attached to the double bond. [13] [14] [15]
2850 - 2960	Strong	C-H Stretch	Stretching vibrations of the sp ³ hybridized C-H bonds in the piperidine and cyclohexene rings. [15]
1640 - 1680	Weak-Medium	C=C Stretch	Alkene double bond stretching. The intensity can be weak if the double bond is symmetrically substituted. [13] [16]
1550 - 1650	Medium	N-H Bend	Bending vibration of the N-H bond in the secondary amine. [11]
1000 - 1250	Medium	C-N Stretch	Stretching vibration of the carbon-nitrogen bond in the piperidine ring.
650 - 1000	Strong	=C-H Bend	Out-of-plane bending of the C-H bonds on the double bond. [15] [17]

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR Spectroscopy

- Ensure the ATR crystal is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.
- Record a background spectrum.
- Place a small amount of the neat **2-Azaspiro[5.5]undec-8-ene** sample directly onto the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.
- Acquire the IR spectrum, typically by co-adding 16 or 32 scans for a good signal-to-noise ratio.
- Clean the crystal thoroughly after the measurement.

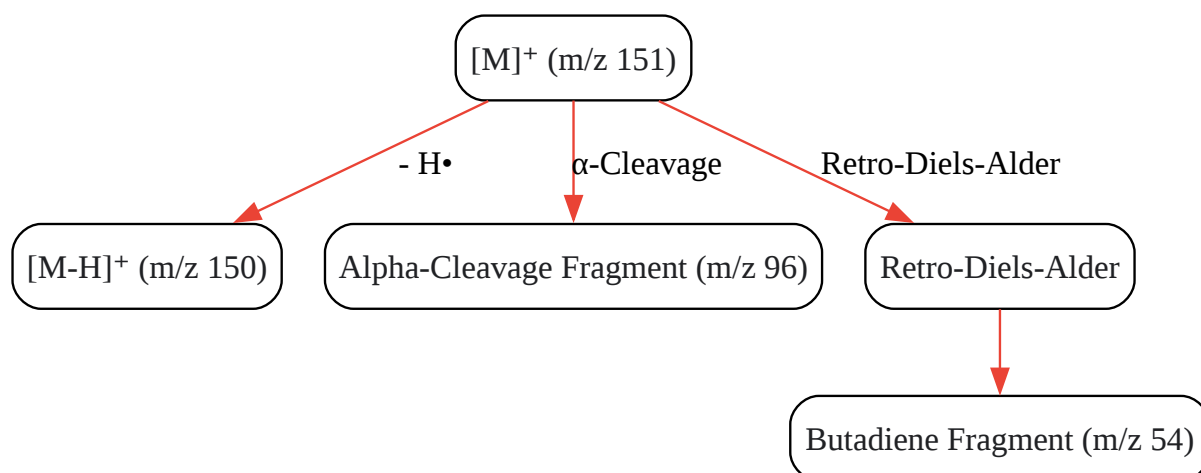
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity.

Predicted Mass Spectrum Data (Electron Ionization)

m/z	Predicted Identity	Rationale
151	$[M]^+$	The molecular ion peak. As the molecule contains one nitrogen atom, the molecular weight is odd, consistent with the Nitrogen Rule. [18] [19] [20]
150	$[M-H]^+$	Loss of a hydrogen radical, often from the carbon alpha to the nitrogen. [21]
96	$[C_6H_8N]^+$	Alpha-cleavage of the piperidine ring with loss of a C_4H_9 radical. This is a common fragmentation pathway for cyclic amines. [18] [22]
82	$[C_6H_{10}]^+$	Retro-Diels-Alder reaction of the cyclohexene ring, leading to the loss of ethylene and formation of a butadiene radical cation. [23] [24] [25]
54	$[C_4H_6]^+$	The butadiene radical cation formed from the retro-Diels-Alder fragmentation. [23] [24]

Fragmentation Pathways:



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Caption: Key fragmentation pathways for **2-Azaspiro[5.5]undec-8-ene**.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Dissolve a small amount of the sample in a volatile solvent (e.g., methanol or dichloromethane).
- Introduce the sample into the mass spectrometer, often via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionize the sample using a standard electron energy of 70 eV.
- The resulting ions are separated by their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- A detector records the abundance of each ion, generating the mass spectrum.

Conclusion

The spectroscopic data presented in this guide, while predictive, is grounded in the fundamental principles of NMR, IR, and mass spectrometry and is supported by data from structurally related compounds. This comprehensive analysis of the expected spectral features of **2-Azaspiro[5.5]undec-8-ene** provides a valuable resource for researchers, enabling them to

confidently identify and characterize this important molecular scaffold. The provided experimental protocols offer a starting point for obtaining high-quality data. It is the author's hope that this guide will facilitate further research and application of this intriguing class of spirocyclic compounds.

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